

Application Note: Quantification of Formoterol in Bulk Drug by RP-HPLC

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Compound of Interest

Compound Name: *Formoterol hemifumarate hydrate*

Cat. No.: *B1264874*

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Introduction

Formoterol is a long-acting beta-2 adrenergic agonist used in the management of asthma and chronic obstructive pulmonary disease (COPD). Accurate quantification of formoterol in bulk drug substance is crucial for ensuring the quality, safety, and efficacy of the final pharmaceutical product. This application note describes a validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the precise and reliable determination of formoterol. The method is simple, accurate, and suitable for routine quality control analysis in the pharmaceutical industry.

Principle

The method utilizes RP-HPLC with UV detection to separate and quantify formoterol. The separation is achieved on a C18 stationary phase with a mobile phase consisting of a mixture of an aqueous buffer and an organic solvent. The concentration of formoterol is determined by comparing the peak area of the sample with that of a known standard.

Experimental Protocols

1. Materials and Reagents

- Formoterol Fumarate Dihydrate reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium Acetate (AR grade)
- Potassium Dihydrogen Phosphate (AR grade)
- Perchloric Acid (AR grade)
- Ethanol (HPLC grade)
- Water (HPLC grade/Milli-Q or equivalent)

2. Equipment

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis or Photodiode Array (PDA) detector, pump, and autosampler.
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)
- Electronic balance
- pH meter
- Sonicator
- Volumetric flasks and pipettes
- Syringe filters (0.45 μ m)

3. Chromatographic Conditions

A variety of chromatographic conditions have been successfully employed for the analysis of formoterol. The following table summarizes typical parameters:

Parameter	Recommended Conditions
Column	C18 (e.g., Alltech Alltima, Inertsil-ODS, Develosil C18-5)
Mobile Phase	A mixture of buffer and organic solvent. Examples include: - 50 mM Ammonium Acetate (pH 5.0) : Ethanol (65:35 v/v)[1][2] - Methanol : Buffer (75:25 v/v) - 20 mM KH ₂ PO ₄ (pH 3.0) : Acetonitrile (65:35 v/v)[3]
Flow Rate	1.0 - 1.2 mL/min[1][3]
Injection Volume	10 - 50 µL[3][4]
Detection Wavelength	214 nm, 240 nm, or 242 nm[1][3][5][6]
Column Temperature	Ambient or controlled at 30°C[4][5]

4. Preparation of Solutions

- Mobile Phase Preparation (Example: Ammonium Acetate/Ethanol):
 - Dissolve an appropriate amount of ammonium acetate in HPLC grade water to make a 50 mM solution.
 - Adjust the pH of the buffer to 5.0 using a suitable acid or base.
 - Mix the buffer with ethanol in a 65:35 (v/v) ratio.
 - Filter the mobile phase through a 0.45 µm membrane filter and degas by sonication.
- Standard Stock Solution Preparation (e.g., 100 µg/mL):
 - Accurately weigh about 10 mg of Formoterol Fumarate Dihydrate reference standard and transfer it to a 100 mL volumetric flask.
 - Dissolve the standard in a suitable diluent (e.g., a mixture of water and methanol (70:30 v/v)) and make up the volume.[3]

- Sonicate for 10-15 minutes to ensure complete dissolution.
- Working Standard Solutions:
 - Prepare a series of working standard solutions by diluting the stock solution with the diluent to achieve concentrations within the expected linear range (e.g., 10-60 µg/mL).^[7]
- Sample Solution Preparation:
 - Accurately weigh a quantity of the bulk drug formoterol fumarate equivalent to 10 mg of formoterol.
 - Transfer it to a 100 mL volumetric flask.
 - Add the diluent, sonicate to dissolve, and make up the volume.
 - Filter the solution through a 0.45 µm syringe filter before injection.

5. Method Validation

The analytical method should be validated according to ICH guidelines to ensure its suitability for its intended purpose. The validation parameters include:

- System Suitability: System suitability parameters such as theoretical plates, tailing factor, and %RSD of replicate injections of the standard solution should be monitored to ensure the performance of the chromatographic system. The tailing factor should ideally be not more than 2.0.^[7]
- Linearity: The linearity of the method is established by analyzing a series of standard solutions at different concentrations. The correlation coefficient (r^2) should be close to 0.999.^[7]
- Accuracy: Accuracy is determined by performing recovery studies. This can be done by spiking a placebo with known amounts of formoterol at different concentration levels (e.g., 50%, 100%, and 150%). The percentage recovery should be within an acceptable range, typically 98-102%.

- Precision: The precision of the method is evaluated by performing replicate analyses of the same sample (intra-day precision) and on different days (inter-day precision). The relative standard deviation (%RSD) should be less than 2%.[\[8\]](#)
- Specificity: The ability of the method to exclusively measure the analyte in the presence of other components (impurities, degradation products) should be demonstrated.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): These parameters determine the lowest concentration of the analyte that can be reliably detected and quantified. The LOD and LOQ for formoterol have been reported to be as low as 0.03 µg/mL and 0.08 µg/mL, respectively.[\[1\]](#)

Data Presentation

Table 1: Summary of Quantitative Data from Validated RP-HPLC Methods for Formoterol Quantification

Parameter	Method 1	Method 2	Method 3
Linearity Range (µg/mL)	0.03 - 255 [1]	20 - 80	10 - 60 [7]
Correlation Coefficient (r ²)	> 0.999	Not Reported	0.999 [7]
Accuracy (% Recovery)	Not Reported	99.90 - 100.56 [9]	100.57 [8]
Precision (%RSD)	Not Reported	< 2.0 [9]	1.2 [8]
LOD (µg/mL)	0.03 [1]	Not Reported	0.04 [8]
LOQ (µg/mL)	0.08 [1]	Not Reported	0.12 [8]

Mandatory Visualization

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